

Operational Safety Guide: Handling Methoxyimino-acetic Acid (CAS 22981-22-2)

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Compound of Interest

Compound Name: Methoxyimino-acetic acid

CAS No.: 88012-58-2

Cat. No.: B2359429

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Executive Safety Summary (BLUF)

Do not underestimate this compound based on its molecular weight. **Methoxyimino-acetic acid** (often the (Z)-isomer) is a critical intermediate in cephalosporin synthesis (e.g., Cefuroxime).[1][2] While it shares the "acetic acid" name, its handling profile differs from glacial acetic acid due to its solid state and the presence of the oxime moiety.[1][2]

The Primary Risks are:

- Corrosive Dust: As a solid acid, the dust is highly irritating to mucous membranes (eyes/lungs) and becomes corrosive upon contact with moisture (sweat/tears).[1][2]
- Sensitization: Oxime derivatives carry a risk of dermal sensitization.[1][2]
- Hidden Eye Damage: The crystalline nature can cause micro-abrasions that facilitate rapid chemical burns if dust enters the eye.[1][2]

Immediate Action Required:

- Engineering Control: All weighing and transfer must occur inside a certified Chemical Fume Hood.[\[1\]](#)[\[2\]](#)
- Eye Protection: Safety glasses are insufficient.[\[1\]](#)[\[2\]](#) Unvented chemical splash goggles are mandatory.[\[1\]](#)[\[2\]](#)

Hazard Mechanism & Causality

Why do we recommend specific PPE? Understanding the mechanism ensures compliance.

Hazard Class	Mechanism of Injury	Critical PPE Implication
Skin Irritation / Corrosion (H314/H315)	The carboxylic acid proton () protonates skin proteins. [1] [2] The methoxyimino group increases lipophilicity compared to simple acetic acid, potentially aiding dermal penetration. [2]	Glove Thickness: Standard exam gloves may degrade faster than expected if the solid dissolves in sweat inside the glove. [1] [2]
Severe Eye Damage (H318)	The compound is a solid acid. [1] [2] Upon contact with the aqueous environment of the eye, it creates a localized high-acidity zone () causing immediate protein coagulation and corneal opacity. [1] [2]	Goggles vs. Glasses: Side shields do not stop airborne dust. [1] [2] Only a full seal (goggles) prevents particulate entry. [1] [2]
Respiratory Irritation (H335)	Inhalation of fine particulates deposits acidic material in the alveoli, leading to chemical pneumonitis. [1] [2]	Respiratory Protection: If hood work is impossible (rare), a P100 particulate filter is required, not just an organic vapor cartridge.

PPE Selection Matrix

Hand Protection Strategy

Note: **Methoxyimino-acetic acid** is typically handled as a solid, but often dissolved in polar aprotic solvents (DMF, DMSO) or alcohols for reaction.[\[1\]](#)

Scenario	Glove Material	Thickness	Breakthrough Time	Rationale
Solid Handling (Weighing)	Nitrile	4-5 mil (0.10mm)	>480 min (Solid)	Nitrile provides excellent abrasion resistance against crystals. [1] [2]
Solution Handling (in Water/Alcohol)	Nitrile (Double Gloved)	5-8 mil (Total)	>120 min	The acid is soluble; double gloving allows outer glove removal upon splash without exposing skin. [1] [2]
Solution Handling (in DMF/DMSO)	Butyl Rubber or Laminate	>15 mil	>480 min	Nitrile is permeable to DMF/DMSO. [1] [2] The solvent carries the acid through the glove to the skin. [1] [2]

Respiratory & Body Protection[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Eyes: Chemical Splash Goggles (ANSI Z87.1+ D3 rating).[\[1\]](#)[\[2\]](#) Strictly prohibited: Contact lenses.[\[1\]](#)[\[2\]](#)
- Body: Lab coat (100% cotton or Nomex; avoid synthetics that melt).[\[1\]](#)[\[2\]](#) Closed-toe leather/composite shoes.[\[1\]](#)[\[2\]](#)

- Respiratory:
 - Primary: Chemical Fume Hood (Face velocity 80-100 fpm).^{[1][2]}
 - Secondary (Spill/Cleaning):^{[1][2]} Full-face respirator with ABEK-P3 (Multi-gas + Particulate) cartridges.^{[1][2]}

Operational Protocol: Weighing & Transfer

Objective: Transfer 10.0g of **Methoxyimino-acetic acid** to a reaction vessel without dust generation.

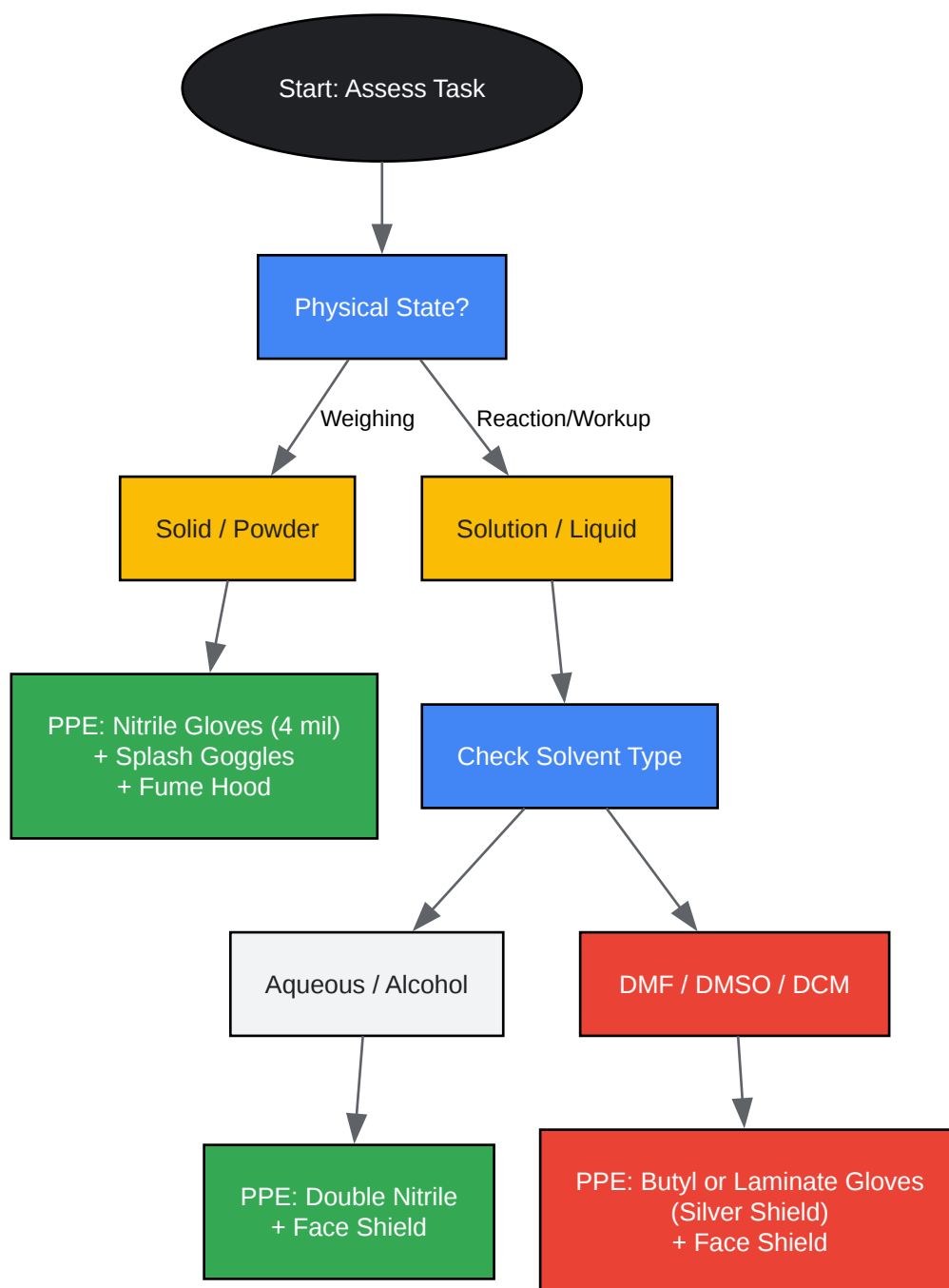
- Preparation:
 - Clear the fume hood.^{[1][2][3]} Place an ionizing bar or anti-static gun near the balance.^{[1][2]} Causality: These crystals are prone to static charge; static dispersal is the #1 cause of exposure.^{[1][2]}
 - Pre-weigh the receiving solvent in the reactor to minimize open handling time.^{[1][2]}
- Weighing:
 - Don double nitrile gloves.^{[1][2]}
 - Open the stock container inside the hood.
 - Use a disposable anti-static weighing boat.^{[1][2]}
 - Technique: Do not dump. Spatulate gently.^{[1][2]} If crystals clump, do not crush them in the open boat (aerosol risk); close the container and gently tumble.
- Transfer:
 - Move the boat to the reactor.^{[1][2]}
 - Use a powder funnel extending deep into the reactor neck.^{[1][2]}
 - Rinse the boat and funnel immediately with the reaction solvent (e.g., Methanol) to sequester residual dust into the liquid phase.^[1]

- Decontamination:
 - Wipe the balance area with a saturated Sodium Bicarbonate () wipe (neutralization), followed by water.[\[1\]](#)[\[2\]](#)
 - Discard gloves as solid hazardous waste.[\[1\]](#)[\[2\]](#)

Visualized Decision Logic

Diagram 1: PPE Selection Workflow

This logic gate ensures you select the correct protection based on the physical state and solvent system.[\[1\]](#)

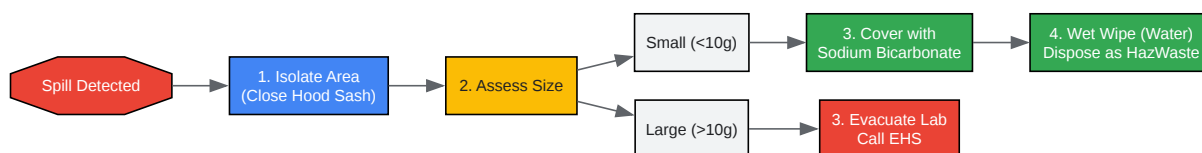


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Caption: Decision tree for selecting glove material and eye protection based on the solvency of **Methoxyimino-acetic acid**.

Diagram 2: Emergency Spill Response

Immediate actions to take if containment is breached.



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Caption: Step-by-step workflow for neutralizing and cleaning acidic spills.

Waste Disposal & Deactivation

Classification: Hazardous Chemical Waste (Acidic, Organic).[1][2]

- Segregation: Do not mix with oxidizing agents (Nitric acid, Peroxides) or strong bases (exothermic reaction risk).[1][2]
- Labeling: Clearly label as "Organic Acid - **Methoxyimino-acetic acid**".
- Container: High-density polyethylene (HDPE) or glass.[1][2] Avoid metal containers due to corrosion.[1][2]
- Deactivation (Glassware): Rinse glassware with 5% aqueous Sodium Bicarbonate () before washing with detergent.[1][2] This converts the acid to its water-soluble sodium salt, preventing drain corrosion.[1][2]

References

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